

MY33-3 hydrochloride solubility in DMSO and other solvents

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Compound of Interest

Compound Name: MY33-3 hydrochloride

Cat. No.: B10829952

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Technical Support Center: MY33-3 Hydrochloride

This technical support guide provides detailed information on the solubility, handling, and experimental use of **MY33-3 hydrochloride** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **MY33-3 hydrochloride**?

A1: The recommended solvent for preparing stock solutions of **MY33-3 hydrochloride** is Dimethyl Sulfoxide (DMSO).

Q2: I'm having trouble dissolving **MY33-3 hydrochloride** in DMSO. What should I do?

A2: If you are experiencing difficulty dissolving **MY33-3 hydrochloride** in DMSO, it may be helpful to use ultrasonication and gentle warming. Heating the solution to 60°C can aid in dissolution.^[1]

Q3: What is the maximum concentration of **MY33-3 hydrochloride** that can be achieved in DMSO?

A3: A concentration of 25 mg/mL (57.62 mM) in DMSO has been reported.^[1]

Q4: How should I store the solid **MY33-3 hydrochloride** and its stock solutions?

A4: The solid compound should be stored at 2-8°C and desiccated.[1] For stock solutions, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month.[2] To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into single-use vials.

Q5: Is **MY33-3 hydrochloride** soluble in aqueous solutions or ethanol?

A5: While specific data for **MY33-3 hydrochloride** is not provided in the search results, hydrochloride salts of organic amines are generally more soluble in water and alcohols than their free base counterparts.[3][4] However, for cell-based assays, it is common practice to first dissolve the compound in DMSO and then dilute it with the aqueous culture medium.

Solubility Data

The following table summarizes the known solubility of **MY33-3 hydrochloride**.

Solvent	Concentration	Method
Dimethyl Sulfoxide (DMSO)	25 mg/mL (57.62 mM)	Ultrasonic and warming to 60°C may be required.[1]

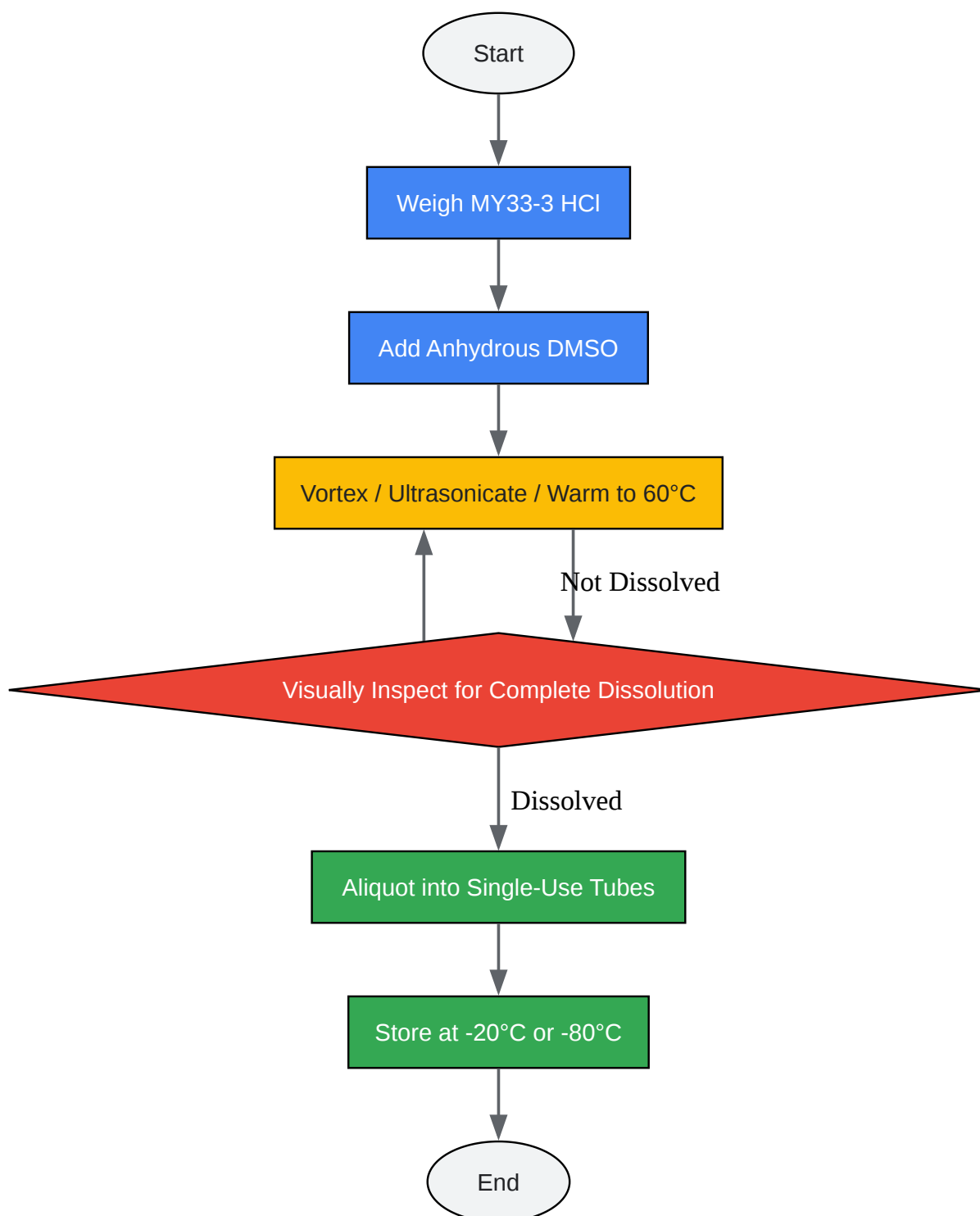
Experimental Protocols

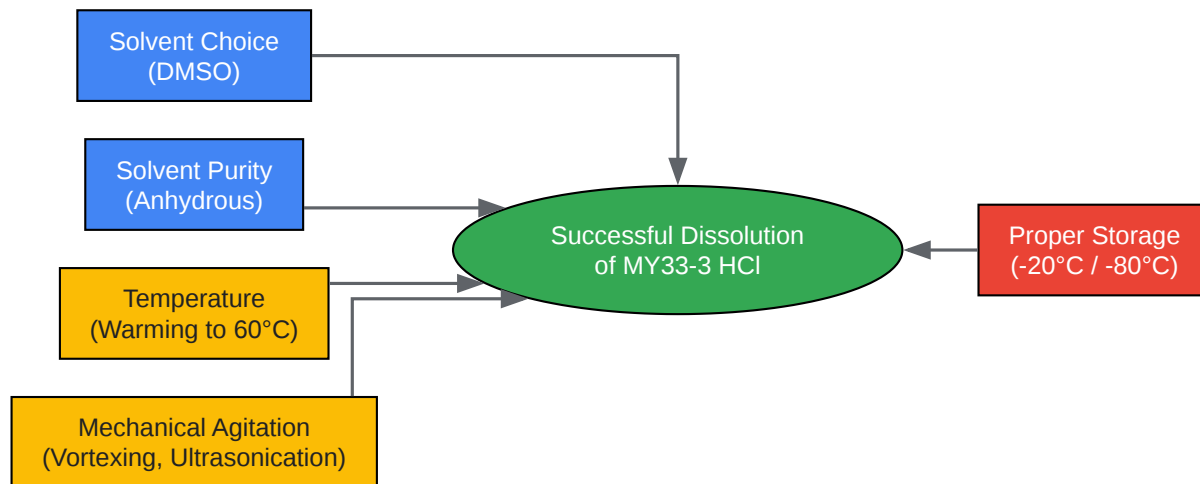
Protocol for Preparing a 25 mg/mL Stock Solution in DMSO

- Weighing: Accurately weigh the desired amount of **MY33-3 hydrochloride** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of high-purity, anhydrous DMSO to achieve a final concentration of 25 mg/mL.
- Dissolution:
 - Vortex the solution for 30-60 seconds.
 - If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes.

- If necessary, warm the solution to 60°C with gentle agitation until the solid is completely dissolved.[\[1\]](#)
- Storage: Once the compound is fully dissolved, aliquot the stock solution into single-use, light-protected tubes. Store at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)

Diagrams





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